

(R)-(-)-4-Methyl-2-pentanol physical properties

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Compound of Interest

Compound Name: (R)-(-)-4-Methyl-2-pentanol

Cat. No.: B091877

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An In-depth Technical Guide to the Physical Properties of (R)-(-)-4-Methyl-2-pentanol

This guide provides a comprehensive overview of the core physical properties of **(R)-(-)-4-Methyl-2-pentanol**, tailored for researchers, scientists, and professionals in drug development. The information is presented with clarity and detail, including experimental methodologies and structured data for ease of reference.

Chemical Identity and Structure

(R)-(-)-4-Methyl-2-pentanol is a chiral organic compound, a secondary alcohol that is a member of the branched-chain saturated alcohol structural group. It is also known by other names such as (R)-(-)-Methyl Isobutyl Carbinol ((R)-(-)-MIBC).

- IUPAC Name: (R)-4-Methylpentan-2-ol
- CAS Number: 16404-54-9
- Molecular Formula: C₆H₁₄O
- Molecular Weight: 102.17 g/mol
- SMILES: CC(C)C--INVALID-LINK--O
- InChI Key: WVYWICLMDOOFCB-SSDOTTSWSA-N

Summary of Physical Properties

The quantitative physical properties of **(R)-(-)-4-Methyl-2-pentanol** and its racemic mixture are summarized in the table below. Data for the racemate (4-Methyl-2-pentanol) is included for comparison as it is more widely reported.

Property	Value	Conditions	Reference(s)
Appearance	Clear, colorless liquid	Standard	
Melting Point	-90 °C (-130 °F; 183 K)	Standard	
Boiling Point	131.6 - 132 °C (268.9 - 269.6 °F)	1013 hPa	
Density	0.802 - 0.808 g/cm ³	20-25 °C	
Refractive Index (n _D)	1.410 - 1.413	20 °C	
Solubility in Water	15 - 16.4 g/L	20 °C	
Solubility in Solvents	Soluble in ethanol, diethyl ether; miscible with most organic solvents	Standard	
Vapor Pressure	3.7 mmHg	20 °C	
Optical Rotation [α]	-21.0 ± 0.3°	neat, 20 °C	

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for measuring the key physical properties of a liquid compound like **(R)-(-)-4-Methyl-2-pentanol**.

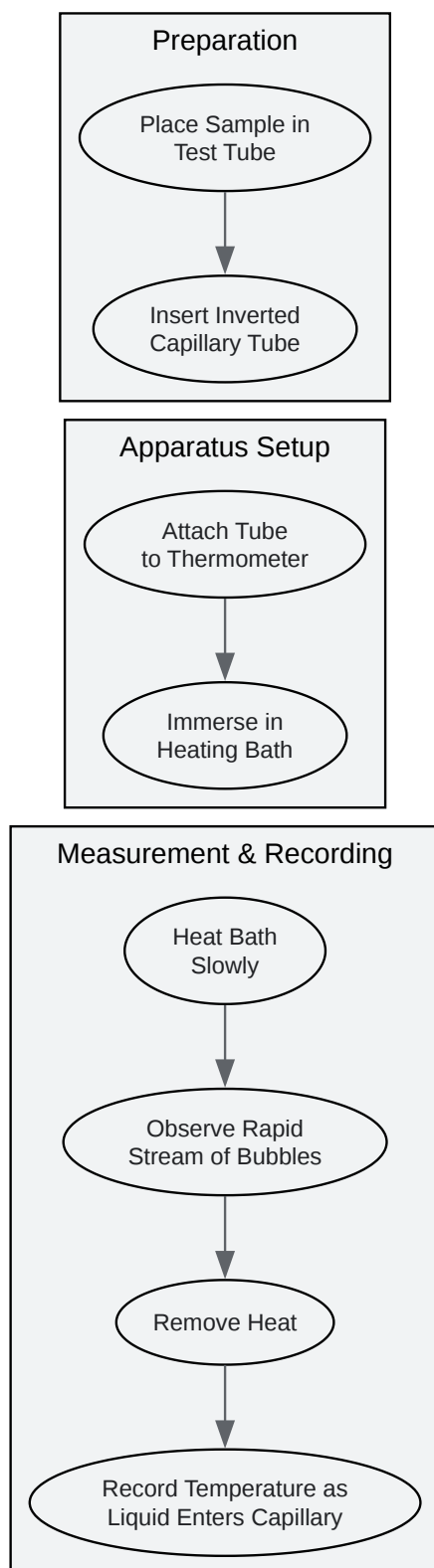
Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure. Its determination is a crucial measure of purity.

A. Micro-Boiling Point (Capillary Method)

This method is suitable when only a small amount of the sample is available.

- **Preparation:** A small amount (a few milliliters) of the liquid is placed in a test tube. A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer and heated in a controlled manner, typically using a paraffin oil bath or a heating block to ensure uniform heat distribution.
- **Measurement:** The bath is heated slowly. As the temperature rises, air trapped in the capillary tube expands and escapes as bubbles. When the boiling point is reached, a rapid and continuous stream of bubbles emerges from the capillary tip.
- **Recording:** The heat source is then removed. The temperature at which the bubbling stops and the liquid is drawn into the capillary tube is recorded as the boiling point.



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